

Preventing precipitation of morpholino stocks during storage.

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Compound of Interest

Compound Name: *5-Morpholino-2-nitrophenol*

Cat. No.: *B070920*

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Technical Support Center: Morpholino Oligonucleotides

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper storage and handling of morpholino oligonucleotides to prevent precipitation and ensure experimental success.

Troubleshooting Guide

Issue: Precipitate observed in morpholino stock solution.

This guide provides a step-by-step protocol to diagnose and resolve morpholino precipitation.

Step 1: Initial Redissolving Procedure

- Visual Inspection: Confirm the presence of visible precipitate (e.g., cloudiness, crystals, or a solid pellet) in your morpholino stock solution.
- Heating: Place the vial containing the morpholino solution in a water bath or heat block at 65°C for 5-10 minutes.[1][2]
- Vortexing: After heating, briefly vortex the vial to ensure thorough mixing.[1]

- Cooling: Allow the solution to cool to room temperature.
- Re-inspection: Visually check if the precipitate has dissolved. If the solution is clear, your morpholino is ready for use.

Step 2: Advanced Redissolving Procedure (if precipitation persists)

- Autoclaving: If heating at 65°C is insufficient, autoclave the morpholino solution on a liquid cycle.[1][3][4] It is crucial to disable the vacuum dry cycle to prevent liquid loss.[3]
- Post-Autoclave Handling: Remove the vial from the autoclave as soon as the pressure has returned to ambient to prevent evaporation.[5][6]
- Final Inspection: Check for the dissolution of the precipitate.

Step 3: Assess Storage Conditions

- Temperature: Were the morpholinos stored at room temperature? Cold temperatures (refrigeration or freezing) can cause morpholinos to come out of solution.[1][2][7]
- Concentration: Is the stock concentration at or below the recommended 1 mM?[1][3][8] Higher concentrations are more prone to precipitation.[3] For Vivo-Morpholinos, the recommended concentration is ≤ 0.5 mM due to lower solubility.[8]
- Freeze-Thaw Cycles: Has the stock solution undergone repeated freeze-thaw cycles? These cycles can induce precipitation and should be avoided.[3][9][10]
- Evaporation: Is the vial tightly sealed? Evaporation can increase the morpholino concentration, leading to precipitation.[3]

Step 4: Future Prevention

- Optimal Storage: Store morpholino stock solutions at a concentration of 1 mM in sterile, DEPC-free water in a tightly sealed vial at room temperature.[1][3][4]
- Long-Term Storage: For storage longer than several months, lyophilize (freeze-dry) the morpholino solution.[3]

- Aliquotting: For frequently used stocks, consider aliquotting into smaller volumes to minimize handling of the main stock.

Frequently Asked Questions (FAQs)

Q1: Why did my morpholino solution precipitate?

A1: Morpholino precipitation can be caused by several factors, including:

- Low Storage Temperature: Storing morpholinos in the refrigerator or freezer is a common cause of precipitation.[\[1\]](#)[\[7\]](#) Cold temperatures can also cause the oligos to associate with the container walls, which may be difficult to reverse.[\[7\]](#)
- High Concentration: Stock solutions with concentrations above the recommended 1 mM are more susceptible to precipitation.[\[3\]](#)
- Freeze-Thaw Cycles: Repeatedly freezing and thawing your morpholino stock can lead to the formation of precipitates.[\[3\]](#)[\[9\]](#)[\[10\]](#)
- High GC Content: Morpholinos with a high guanine and cytosine (GC) content may have lower solubility.[\[4\]](#)[\[10\]](#)[\[11\]](#)
- Evaporation: Improperly sealed vials can lead to evaporation, which increases the concentration of the morpholino and can cause it to precipitate.[\[3\]](#)

Q2: What is the best way to store my morpholino stocks?

A2: For routine use, the recommended storage method is as a 1 mM solution in sterile, DEPC-free water at room temperature in a tightly sealed vial.[\[1\]](#)[\[3\]](#)[\[4\]](#) For long-term storage (many months to years), it is best to freeze-dry the morpholino.[\[3\]](#)

Q3: Can I store my morpholinos in the freezer?

A3: While morpholinos can be stored frozen, it is generally not recommended for solutions.[\[2\]](#) Freezing and subsequent thawing can cause the morpholinos to precipitate out of solution.[\[2\]](#) [\[3\]](#) If you choose to freeze your morpholinos, it is crucial to heat them to 65°C for 10 minutes after thawing to ensure they are fully redissolved.[\[2\]](#) Repeated freeze-thaw cycles should be avoided.[\[3\]](#)[\[9\]](#)[\[10\]](#)

Q4: I heated my precipitated morpholino solution to 65°C, but it didn't fully redissolve. What should I do next?

A4: If heating at 65°C is not sufficient to redissolve the precipitate, you can try autoclaving the solution on a liquid cycle.[\[1\]](#)[\[3\]](#)[\[4\]](#) Ensure the vacuum dry cycle is disabled.[\[3\]](#)

Q5: What solvent should I use to dissolve my morpholinos?

A5: The recommended solvent is sterile, distilled water that is free of diethyl pyrocarbonate (DEPC), as DEPC can damage morpholinos.[\[1\]](#)[\[9\]](#) While buffers like Danieau or Ringer's solution can be used, they may decrease the solubility of certain types of morpholinos, such as Vivo-Morpholinos.[\[1\]](#)[\[8\]](#)

Q6: Does the sequence of my morpholino affect its solubility?

A6: Yes, the sequence can impact solubility. Morpholinos with a high GC content (greater than 30-36%) may have limited solubility.[\[6\]](#)[\[10\]](#)[\[11\]](#) Additionally, certain modifications, like the lissamine fluorescent tag, can decrease solubility.[\[5\]](#)[\[11\]](#)

Quantitative Data Summary

Parameter	Recommendation	Notes
Stock Concentration	1 mM	For standard morpholinos. [1] [3]
≤0.5 mM	For Vivo-Morpholinos due to lower solubility. [8]	
Storage Temperature	Room Temperature (25°C)	Recommended for solutions to prevent precipitation. [1] [2] [7]
4°C or Frozen	Not recommended for solutions due to risk of precipitation and association with container walls. [2] [7]	
Redissolving Temperature	65°C for 5-10 minutes	Initial step for redissolving precipitated morpholinos. [1] [2]
GC Content	<36%	Morpholinos with G content up to 36% should be soluble at 1 mM in water or buffer. [6] [10]

Experimental Protocols

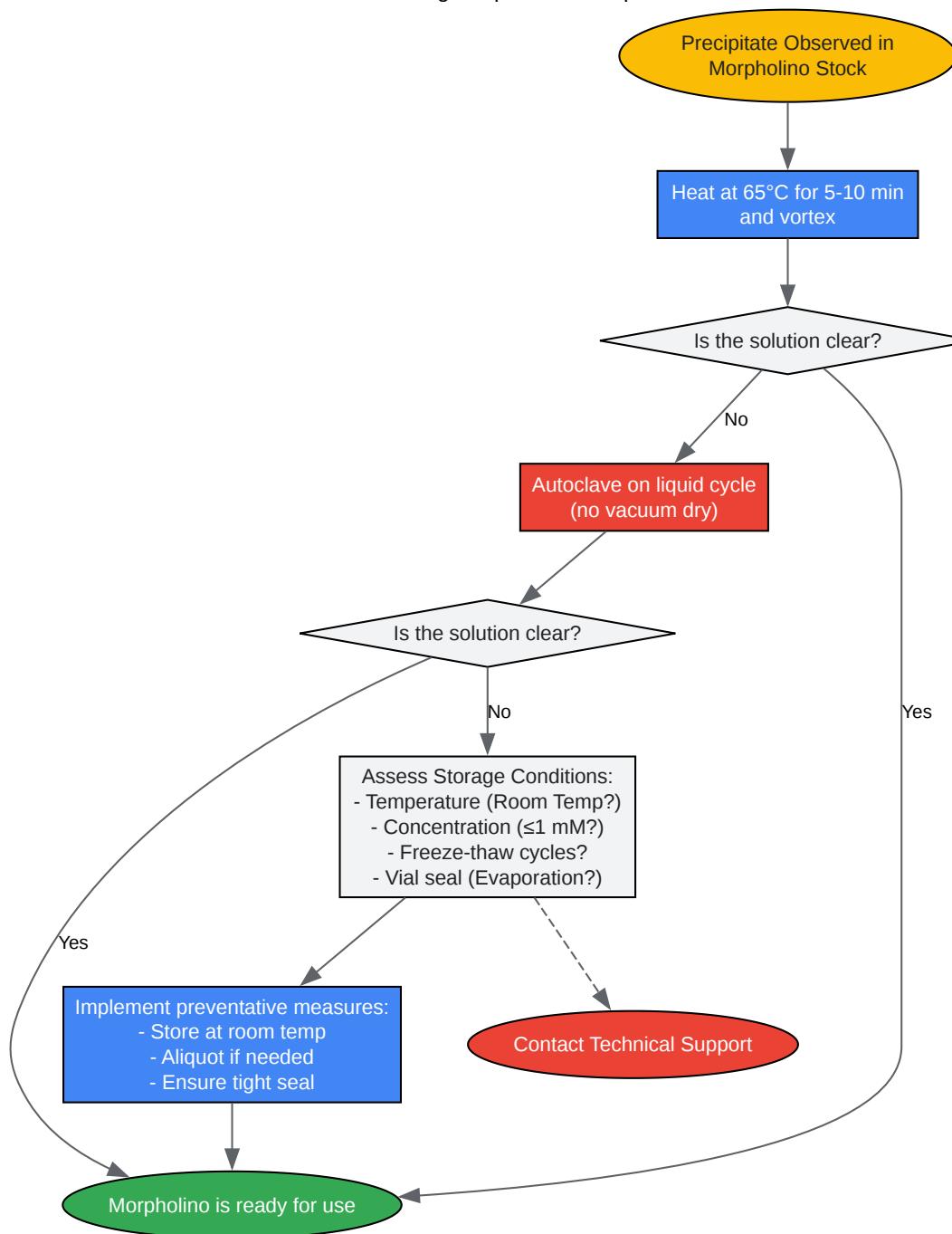
Protocol 1: Preparation of a 1 mM Morpholino Stock Solution

- Determine the amount of morpholino: Locate the nanomole (nmol) amount provided on the vial label.
- Calculate the required volume of water: To create a 1 mM stock solution, add 1 microliter (μL) of sterile, DEPC-free water for every 1 nmol of morpholino. For example, for a 300 nmol vial, add 300 μL of water.
- Dissolution: Add the calculated volume of sterile, DEPC-free water to the vial.
- Mixing: Cap the vial and vortex thoroughly.
- Incubation: Allow the vial to sit at room temperature for 5 minutes.

- Inspection and Heating (if necessary): Visually inspect the solution to ensure the morpholino is completely dissolved. If not, heat the vial at 65°C for 5-10 minutes and vortex again.[1]
- Storage: Store the 1 mM stock solution at room temperature in a tightly sealed vial.

Visualizations

Troubleshooting Morpholino Precipitation

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Caption: Troubleshooting workflow for precipitated morpholino stocks.

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